

Efficacy comparison between Fenquinotriione and mesotrione on specific weeds

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Compound of Interest

Compound Name: **Fenquinotriione**

Cat. No.: **B1443749**

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An Objective Comparison of **Fenquinotriione** and Mesotrione Herbicidal Efficacy

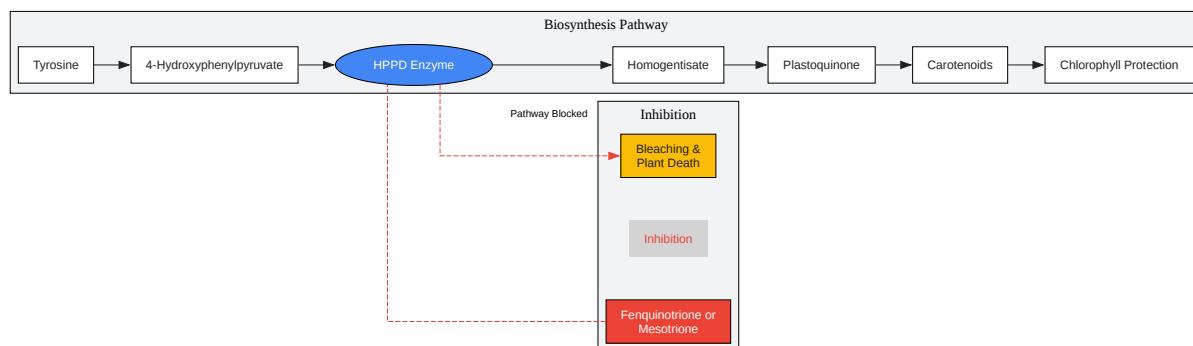
This guide provides a detailed comparison of the herbicidal efficacy of **Fenquinotriione** and Mesotrione, two prominent 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor herbicides. The information is intended for researchers, scientists, and professionals in drug development, offering a comprehensive overview based on available experimental data.

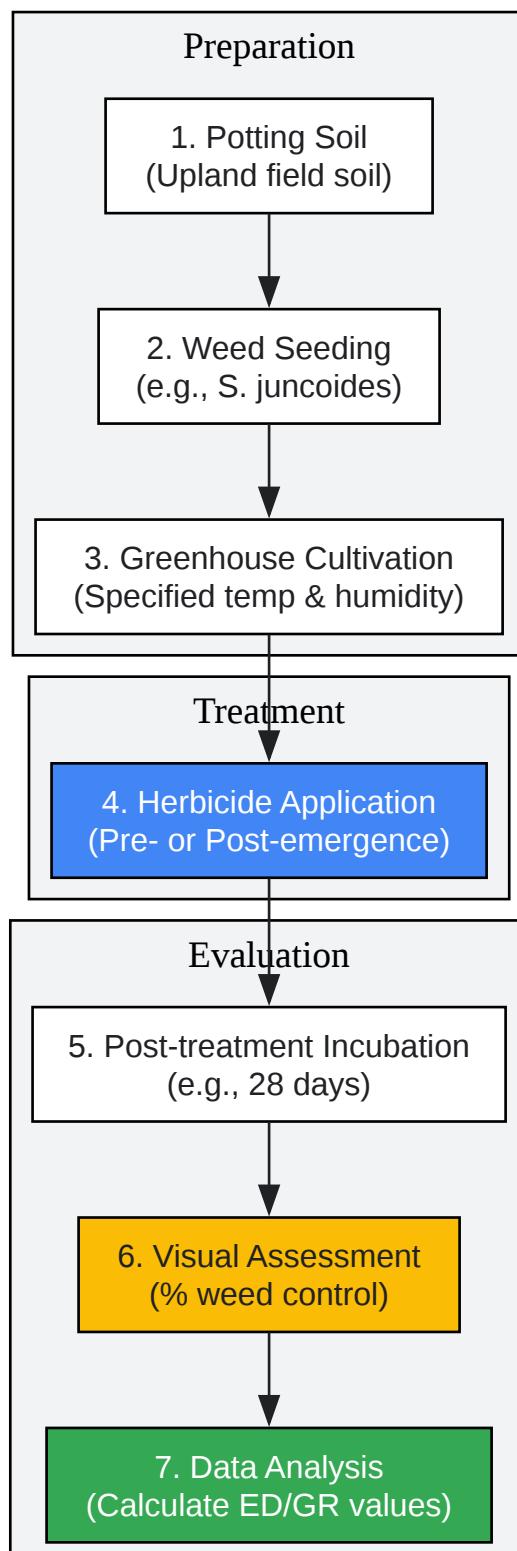
Introduction

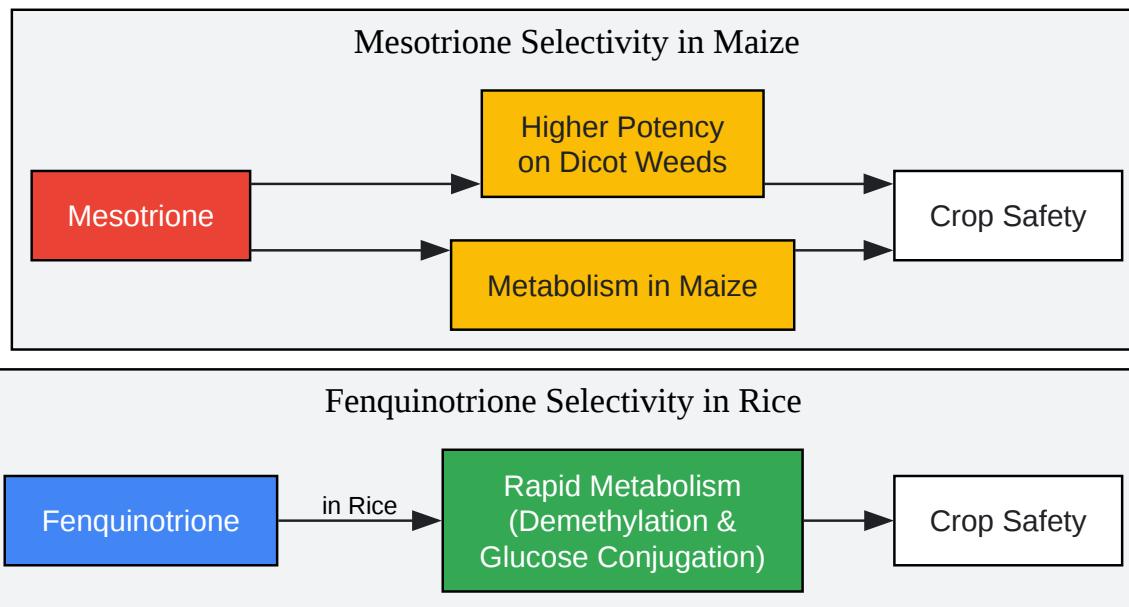
Both **Fenquinotriione** and Mesotrione belong to the triketone class of herbicides and share the same mode of action.^{[1][2]} Mesotrione, first marketed by Syngenta in 2001, is a selective herbicide primarily used in maize for controlling a wide range of broadleaf weeds and some grasses.^[3] **Fenquinotriione** is a newer herbicide developed by Kumiai Chemical Industry Co., Ltd. for use in rice, effectively controlling broadleaf and sedge weeds, including those resistant to acetolactate synthase (ALS) inhibitors.^{[4][5]}

Mechanism of Action

Fenquinotriione and Mesotrione act by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme. This enzyme is crucial in the biochemical pathway that converts 4-hydroxyphenylpyruvate to homogentisate, a precursor for the synthesis of plastoquinone and tocopherols. Plastoquinone is essential for the production of carotenoids. The inhibition of HPPD disrupts carotenoid synthesis, leading to the degradation of chlorophyll, which manifests as bleaching of the leaves, followed by necrosis and death of the susceptible plant.







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References

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